

N-Benzyl L-isoleucinamide CAS number and IUPAC name

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Compound of Interest

Compound Name: *N-Benzyl L-isoleucinamide*

Cat. No.: *B15124898*

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Technical Guide: N-Benzyl L-isoleucinamide

To: Researchers, Scientists, and Drug Development Professionals

Subject: In-depth Technical Guide on **N-Benzyl L-isoleucinamide**

Executive Summary

This technical guide addresses the request for comprehensive information on **N-Benzyl L-isoleucinamide**, including its CAS number, IUPAC name, experimental data, and relevant biological pathways. Extensive searches of chemical databases and scientific literature have been conducted to fulfill this request.

It is important to note a critical distinction at the outset. The query specified **N-Benzyl L-isoleucinamide**. However, publicly accessible scientific databases and chemical supplier catalogs primarily contain information for a related but structurally different compound: N-Benzyl-L-isoleucine. The former is a primary amide, while the latter is a carboxylic acid.

This guide will first present the available information for the requested compound, **N-Benzyl L-isoleucinamide**, and then, for contextual purposes, provide the well-documented details of N-Benzyl-L-isoleucine.

N-Benzyl L-isoleucinamide: Data Availability

As of the date of this report, a specific CAS number and a standardized IUPAC name for **N-Benzyl L-isoleucinamide** are not readily found in major chemical databases such as PubChem, ChemSpider, or commercial supplier catalogs. Consequently, there is a corresponding absence of published experimental data, including quantitative analyses, detailed experimental protocols, or established signaling pathways directly involving this specific amide compound.

The lack of readily available information suggests that **N-Benzyl L-isoleucinamide** is not a commonly synthesized or commercially available compound, and its biological or chemical properties have not been extensively characterized in publicly documented research.

N-Benzyl-L-isoleucine: A Structural Analog

For the benefit of researchers who may be investigating related structures, this section provides detailed information on the well-characterized carboxylic acid analog, N-Benzyl-L-isoleucine.

Chemical Identification

Identifier	Value
CAS Number	1859-49-0[1][2]
IUPAC Name	(2S,3S)-2-(benzylamino)-3-methylpentanoic acid[3]
Molecular Formula	C13H19NO2[1][2]
Molecular Weight	221.29 g/mol [2]

Physicochemical Properties

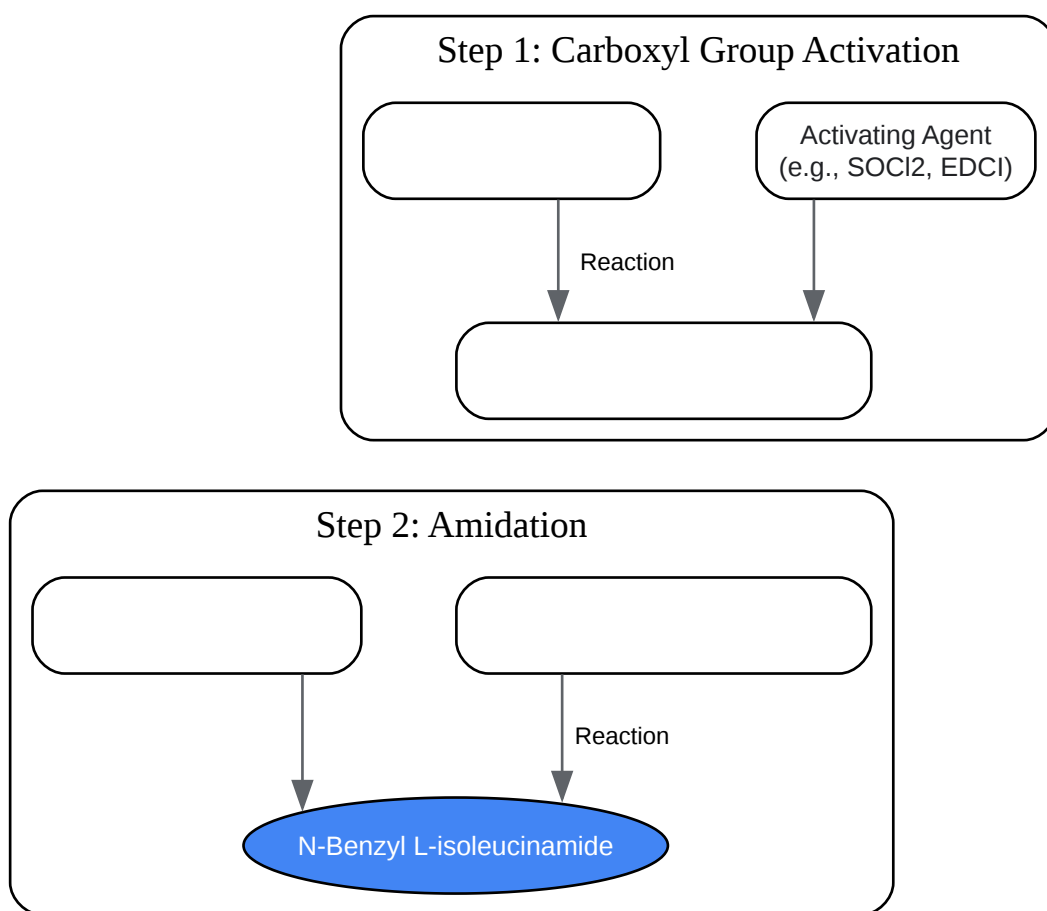
Property	Value
Appearance	White to off-white solid[1]
Purity	≥98%
Solubility	DMSO: 9.09 mg/mL (41.08 mM) with ultrasonic and pH adjustment[2]

Experimental Considerations

While no experimental protocols exist specifically for **N-Benzyl L-isoleucinamide**, a general approach to its synthesis can be logically inferred from standard organic chemistry principles.

Proposed Synthesis Workflow

The synthesis of **N-Benzyl L-isoleucinamide** would likely proceed via the amidation of a suitably protected N-Benzyl-L-isoleucine derivative. A logical workflow is outlined below.



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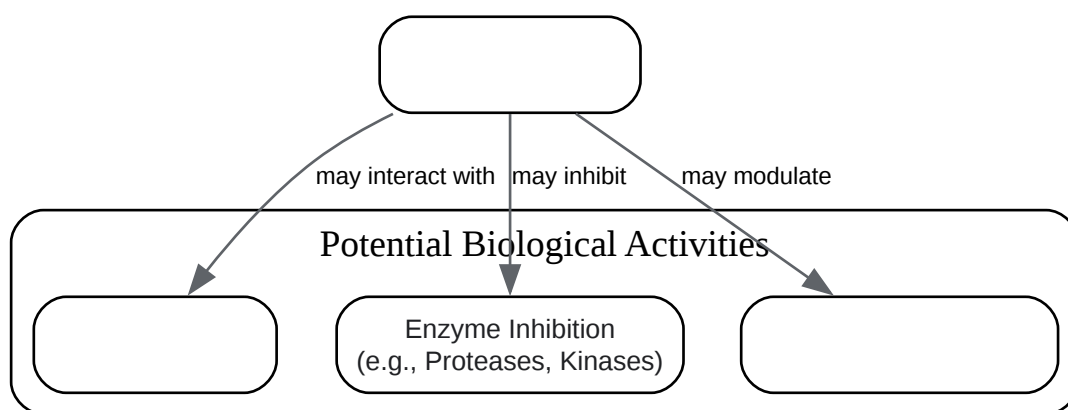
Caption: Proposed synthetic workflow for **N-Benzyl L-isoleucinamide**.

Potential Signaling Pathways and Biological Activity: An Extrapolation

Given the absence of direct data for **N-Benzyl L-isoleucinamide**, we can only extrapolate potential areas of biological investigation based on the activities of similar N-benzylated amino acid derivatives.

Logical Relationship Diagram

The following diagram illustrates the logical relationship between the structural features of N-benzylated amino acid derivatives and their potential biological activities.



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Caption: Potential biological roles of N-benzylated amino amides.

Conclusion and Future Directions

The specific compound **N-Benzyl L-isoleucinamide** is not well-documented in publicly available scientific literature and chemical databases. Therefore, a comprehensive technical guide with detailed experimental data and established biological roles cannot be provided at this time. The information presented herein for the structural analog, N-Benzyl-L-isoleucine, is intended to serve as a valuable reference for researchers in this field.

Future research efforts would be required to synthesize, purify, and characterize **N-Benzyl L-isoleucinamide** to determine its physicochemical properties and explore its potential biological activities. Such studies would be foundational for any subsequent drug development or mechanistic investigations.

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